

An In-depth Technical Guide on 3-(Hydroxymethyl)cyclopentanone: Structural Features and Reactivity

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)cyclopentanone

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Introduction

3-(Hydroxymethyl)cyclopentanone is a bifunctional organic molecule that has garnered significant interest in synthetic organic chemistry. Its unique structure, featuring both a nucleophilic hydroxyl group and an electrophilic carbonyl group within a five-membered ring, makes it a versatile building block for the synthesis of a wide array of more complex molecules. This technical guide provides a comprehensive overview of the structural features, reactivity, and synthetic applications of **3-(hydroxymethyl)cyclopentanone**, with a focus on its role in the development of pharmaceuticals and other high-value chemical entities. The chirality at the C3 position also presents opportunities for stereoselective synthesis, further enhancing its utility. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Structural Features

3-(Hydroxymethyl)cyclopentanone possesses a cyclopentanone core substituted with a hydroxymethyl group at the 3-position. This arrangement of functional groups dictates its chemical behavior and physical properties.

Physicochemical Properties

The physical and chemical properties of **3-(Hydroxymethyl)cyclopentanone** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₂
Molecular Weight	114.14 g/mol [1][2][3]
Appearance	Colorless to light yellow liquid/oil[4]
Boiling Point	221.8 ± 13.0 °C (Predicted)[1]
Density	1.101 ± 0.06 g/cm ³ (Predicted)
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[5]
pKa	14.71 ± 0.10 (Predicted)[4]
InChIKey	ZUDJASYMJNCZKF-UHFFFAOYSA-N[2][6]
CAS Number	64646-09-9 (racemic), 113681-11-1 ((S)-enantiomer)[2][3][6]

Stereochemistry

3-(Hydroxymethyl)cyclopentanone possesses a stereocenter at the C3 position of the cyclopentanone ring. Consequently, it can exist as two enantiomers: (R)-**3-(hydroxymethyl)cyclopentanone** and (S)-**3-(hydroxymethyl)cyclopentanone**. The stereochemistry at this position is a critical consideration in asymmetric synthesis, where the molecule serves as a chiral building block for the construction of enantiomerically pure target molecules.[6] The (S)-enantiomer, in particular, is a known precursor in the synthesis of biologically active compounds.

Spectroscopic Data

The structural elucidation of **3-(Hydroxymethyl)cyclopentanone** and its derivatives relies heavily on various spectroscopic techniques. The expected spectral characteristics are detailed below.

¹H NMR Spectroscopy

In the proton NMR spectrum, the hydroxymethyl group (-CH₂OH) is expected to exhibit a characteristic signal, typically a triplet, in the range of δ 3.5–4.0 ppm, arising from coupling with the adjacent protons on the cyclopentane ring.^[6] The protons on the cyclopentanone ring will appear as multiplets in the aliphatic region, with those alpha to the carbonyl group being shifted downfield.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides key information about the carbon framework. The carbonyl carbon of the ketone is the most deshielded and will appear significantly downfield, typically in the range of 200–220 ppm.^[6] The carbon of the hydroxymethyl group will resonate in the region characteristic of a carbon singly bonded to an oxygen atom (around 60-70 ppm), while the other cyclopentane ring carbons will have distinct signals in the aliphatic region (typically 20-50 ppm).^{[6][7]}

Infrared (IR) Spectroscopy

The IR spectrum of **3-(Hydroxymethyl)cyclopentanone** is characterized by strong absorption bands corresponding to its functional groups. A broad band in the region of 3200-3600 cm⁻¹ is indicative of the O-H stretching vibration of the hydroxyl group. A sharp, strong absorption band around 1740 cm⁻¹ corresponds to the C=O stretching vibration of the cyclopentanone ring. C-H stretching vibrations for the aliphatic ring and hydroxymethyl group are expected in the 2850-3000 cm⁻¹ region.

Mass Spectrometry

In mass spectrometry, the molecular ion peak (M⁺) for **3-(Hydroxymethyl)cyclopentanone** would be observed at m/z = 114. The fragmentation pattern would likely involve the loss of the hydroxymethyl group (-CH₂OH, m/z = 31) and the loss of water (H₂O, m/z = 18) from the

molecular ion. Cleavage of the cyclopentanone ring can also lead to characteristic fragment ions.

Reactivity and Synthetic Applications

The bifunctional nature of **3-(Hydroxymethyl)cyclopentanone**, with both a ketone and a primary alcohol, allows for a diverse range of chemical transformations. This makes it a valuable intermediate in the synthesis of complex organic molecules, including natural products and pharmaceuticals.^[6]

Oxidation of the Hydroxymethyl Group

The primary alcohol of the hydroxymethyl group can be readily oxidized to an aldehyde or a carboxylic acid, depending on the choice of oxidizing agent and reaction conditions.

The Jones oxidation is a reliable method for the oxidation of primary alcohols to carboxylic acids.^{[8][9][10]}

Materials:

- **3-(Hydroxymethyl)cyclopentanone**
- Jones Reagent (a solution of chromium trioxide in aqueous sulfuric acid)^[8]
- Acetone
- Isopropyl alcohol
- Sodium bicarbonate
- Dichloromethane
- Anhydrous sodium sulfate
- Round-bottom flask
- Stirring apparatus
- Ice bath

- Separatory funnel

Procedure:

- Dissolve **3-(Hydroxymethyl)cyclopentanone** (1 equivalent) in acetone in a round-bottom flask equipped with a stirrer and cool the mixture in an ice bath.
- Slowly add Jones reagent dropwise to the stirred solution. The reaction is exothermic and the temperature should be maintained below 20°C. The color of the reaction mixture will change from orange-red to green, indicating the consumption of the Cr(VI) oxidant.[9]
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the starting material is consumed, quench the excess oxidant by the dropwise addition of isopropyl alcohol until the orange color disappears completely.
- Neutralize the reaction mixture by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane (3 x volume).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to yield 3-carboxycyclopentan-1-one. Further purification can be achieved by recrystallization or column chromatography.

Reduction of the Carbonyl Group

The ketone functional group is susceptible to reduction to a secondary alcohol, leading to the formation of 3-(hydroxymethyl)cyclopentanol.

Sodium borohydride (NaBH_4) is a mild and selective reducing agent for ketones.

Materials:

- **3-(Hydroxymethyl)cyclopentanone**
- Sodium borohydride (NaBH_4)

- Methanol
- Deionized water
- Hydrochloric acid (1 M)
- Ethyl acetate
- Anhydrous magnesium sulfate
- Round-bottom flask
- Stirring apparatus
- Ice bath
- Separatory funnel

Procedure:

- Dissolve **3-(Hydroxymethyl)cyclopentanone** (1 equivalent) in methanol in a round-bottom flask equipped with a stirrer and cool the solution to 0°C in an ice bath.
- Slowly add sodium borohydride (1.1 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction to stir at room temperature for 1-2 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Carefully quench the reaction by the slow, dropwise addition of 1 M hydrochloric acid at 0°C until the evolution of gas ceases.
- Remove the methanol under reduced pressure.
- Add deionized water to the residue and extract the aqueous layer with ethyl acetate (3 x volume).

- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to afford 3-(hydroxymethyl)cyclopentanol, which can be further purified by column chromatography.

Esterification of the Hydroxymethyl Group

The primary alcohol can undergo esterification with carboxylic acids or their derivatives to form the corresponding esters.

This protocol describes the formation of the acetate ester of **3-(hydroxymethyl)cyclopentanone**.[\[5\]](#)[\[11\]](#)

Materials:

- **3-(Hydroxymethyl)cyclopentanone**
- Acetic anhydride
- Pyridine (anhydrous)
- Dichloromethane (anhydrous)
- 1 M Hydrochloric acid
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Stirring apparatus
- Nitrogen atmosphere setup

Procedure:

- To a solution of **3-(Hydroxymethyl)cyclopentanone** (1 equivalent) in anhydrous dichloromethane in a round-bottom flask under a nitrogen atmosphere, add anhydrous pyridine (1.5 equivalents).
- Cool the mixture to 0°C and add acetic anhydride (1.2 equivalents) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC.
- Upon completion, dilute the reaction mixture with dichloromethane and wash sequentially with 1 M HCl, saturated aqueous NaHCO₃, and brine.[11]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting acetate ester by column chromatography.

Applications in Drug Development and Synthesis

3-(Hydroxymethyl)cyclopentanone serves as a crucial intermediate in the synthesis of various biologically active molecules.

Synthesis of Methyl Epijasmonate

Methyl epijasmonate is a plant growth regulator with applications in agriculture and as a fragrance. The synthesis of methyl epijasmonate can be achieved from **3-(hydroxymethyl)cyclopentanone** through a multi-step sequence.[12]

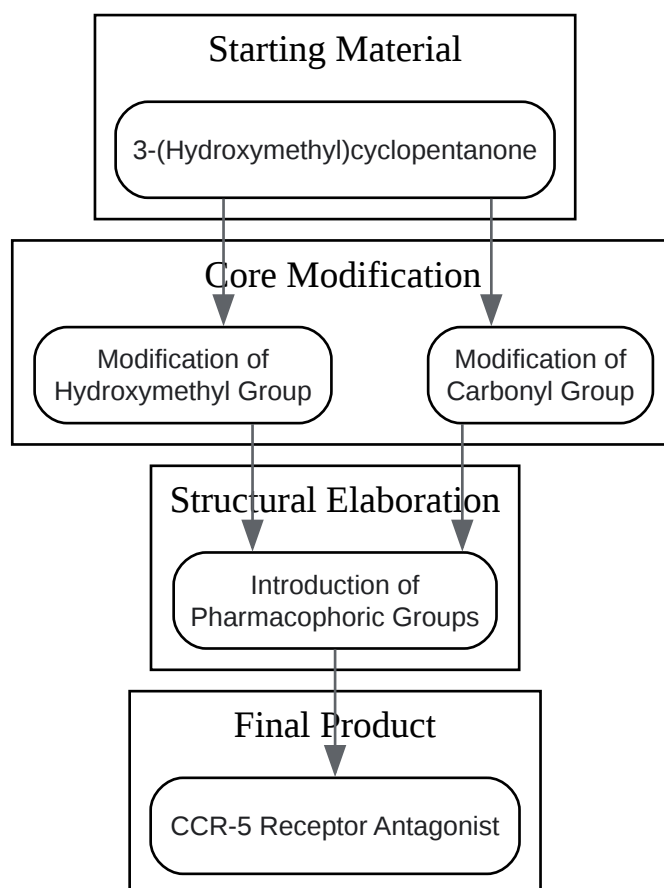


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Caption: Synthetic workflow for Methyl Epijasmonate.

Precursor to HIV Chemokine CCR-5 Receptor Antagonists

Derivatives of **3-(hydroxymethyl)cyclopentanone** are valuable intermediates in the preparation of HIV chemokine CCR-5 receptor antagonists, which are a class of antiretroviral drugs.[12] The synthesis involves modifying both the hydroxymethyl and carbonyl functionalities to build the complex molecular architecture required for biological activity.

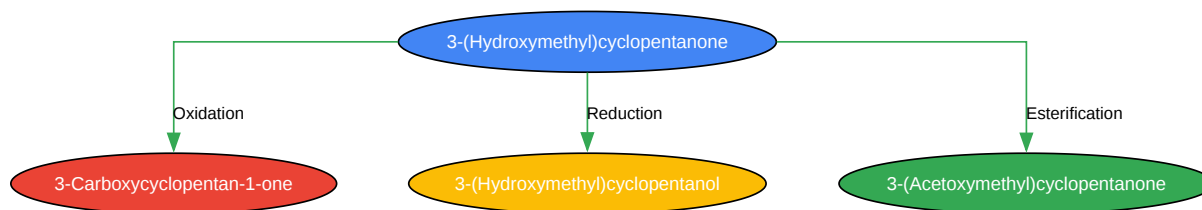


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Caption: General synthetic logic for CCR-5 antagonists.

Logical Relationship of Key Reactions

The reactivity of **3-(hydroxymethyl)cyclopentanone** can be summarized by the logical relationship between its key transformations, highlighting its versatility as a synthetic intermediate.



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Caption: Key reactions of **3-(Hydroxymethyl)cyclopentanone**.

Conclusion

3-(Hydroxymethyl)cyclopentanone is a valuable and versatile building block in modern organic synthesis. Its bifunctional nature, coupled with the stereochemical possibilities at the C3 position, provides chemists with a powerful tool for the construction of complex and biologically active molecules. The key reactions of oxidation, reduction, and esterification, for which detailed protocols have been provided, allow for the selective modification of its functional groups, paving the way for its use in the synthesis of high-value compounds such as methyl epijasmonate and CCR-5 receptor antagonists. This guide has summarized the essential structural features and reactivity of **3-(hydroxymethyl)cyclopentanone**, providing a solid foundation for its application in research and development.

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